Application Note: Advanced Extraction & Quantification of Citalopram and Metabolites in Biological Matrices

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Compound of Interest

Compound Name: *5-Bromodescyano Citalopram-d4*

Cat. No.: *B1161896*

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Abstract

This application note provides a definitive guide for the extraction and quantification of Citalopram (CIT) and its major metabolites from complex biological matrices (plasma, serum, urine). Unlike generic protocols, this guide addresses the specific physicochemical challenges of CIT—a lipophilic, basic drug (pKa ~9.5)—and offers three distinct workflows: Mixed-Mode Solid Phase Extraction (SPE) for maximum cleanliness, Liquid-Liquid Extraction (LLE) for cost-efficiency, and Chiral Separation for enantiomer-specific analysis.

Introduction & Metabolic Pathway

Citalopram is a Selective Serotonin Reuptake Inhibitor (SSRI) extensively metabolized in the liver. Accurate quantification requires monitoring not just the parent compound, but its N-demethylated metabolites, which exhibit varying degrees of pharmacological activity.

The Analytical Challenge

- Basicity: With a pKa of ~9.5, CIT is positively charged at physiological pH. Extraction methods must manipulate pH to switch the molecule between ionized (water-soluble) and

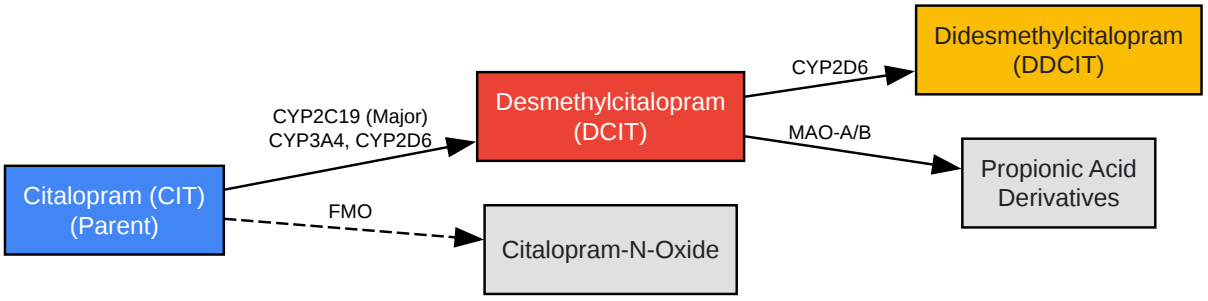
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non-ionized (organic-soluble) states.

- Chirality: CIT is a racemate (50:50 S- and R-enantiomers). S-citalopram (Escitalopram) is the active moiety.[1][2] Standard C18 methods cannot distinguish these; chiral columns are required.

Metabolic Pathway Visualization

The following diagram illustrates the primary biotransformation pathways mediated by Cytochrome P450 enzymes.



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Figure 1: Primary metabolic pathway of Citalopram involving N-demethylation via CYP isozymes.[3]

Sample Preparation Strategies

Method A: Mixed-Mode Cation Exchange (MCX) SPE (Gold Standard)

Why this works: Since CIT is a strong base, it binds electrostatically to the cation exchange sorbent. This allows the use of aggressive organic washes (100% Methanol) to remove matrix interferences (phospholipids) without eluting the drug, resulting in the cleanest extract for LC-MS/MS.

Materials:

- Cartridge: Oasis MCX or Strata-X-C (30 mg/1 mL).

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- Internal Standard (IS): Citalopram-d6 (100 ng/mL in MeOH).

Protocol:

- Pre-treatment: Mix 200 µL Plasma + 20 µL IS + 200 µL 4% Phosphoric Acid (

). Acidification ensures CIT is fully ionized (

) to bind to the sorbent.
- Conditioning: 1 mL MeOH followed by 1 mL Water.
- Load: Apply pre-treated sample at low vacuum (1 mL/min).
- Wash 1 (Aqueous): 1 mL 2% Formic Acid. Removes proteins and salts.[4]
- Wash 2 (Organic): 1 mL 100% Methanol. CRITICAL STEP: Removes neutral lipids/matrix. CIT remains bound ionically.
- Elution: 2 x 250 µL of 5% Ammonium Hydroxide (

) in Methanol. High pH neutralizes the drug, breaking the ionic bond.
- Reconstitution: Evaporate to dryness (

  at 40°C). Reconstitute in 100 µL Mobile Phase A/B (90:10).

Method B: Liquid-Liquid Extraction (LLE) (Cost-Effective)

Why this works: By raising the pH > 10, CIT becomes non-ionized and partitions preferentially into non-polar organic solvents.

Protocol:

- Alkalinization: Mix 200 µL Plasma + 20 µL IS + 100 µL 0.5 M Sodium Hydroxide (NaOH) or Carbonate Buffer (pH 10).
- Extraction: Add 1.5 mL Hexane:Isoamyl Alcohol (98:2).

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- Note: The small amount of alcohol prevents adsorption of CIT to the glass walls.

- Agitation: Vortex vigorously for 5 mins; Centrifuge at 4000 rpm for 10 mins.
- Transfer: Freeze the aqueous layer (dry ice/acetone bath) and decant the organic top layer.
- Dry & Reconstitute: Evaporate and reconstitute as in Method A.

Method Comparison

Feature	SPE (MCX)	LLE (Hexane/Isoamyl)	Protein Precipitation
Cleanliness	High (Removes phospholipids)	Moderate/High	Low (High matrix effect)
Recovery	> 90%	75 - 85%	> 95%
Throughput	High (Automatable)	Low (Manual steps)	Very High
Cost	$	$	$
Use Case	Clinical Trials / Low LOQ	Routine TDM	High conc. screening

Analytical Conditions (LC-MS/MS)

Chromatographic Parameters

- Column: C18 (e.g., Waters XBridge BEH C18, 2.1 x 50 mm, 2.5 µm).
- Mobile Phase A: 5 mM Ammonium Formate + 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.
- Gradient:
  - 0-0.5 min: 10% B

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- 0.5-3.0 min: Linear ramp to 90% B
- 3.0-4.0 min: Hold 90% B
- 4.1 min: Re-equilibrate 10% B

Mass Spectrometry (MRM Transitions)

Operate in Positive Electrospray Ionization (+ESI) mode.

Analyte	Precursor (m/z)	Product (m/z)	Cone Voltage (V)	Collision Energy (eV)
Citalopram	325.2	109.0	30	28
Desmethyl-CIT	311.2	109.0	32	30
Didesmethyl-CIT	297.2	109.0	35	32
Citalopram-d6 (IS)	331.2	109.0	30	28

Note: The product ion 109.0 corresponds to the fluorophenyl moiety, common to all metabolites.

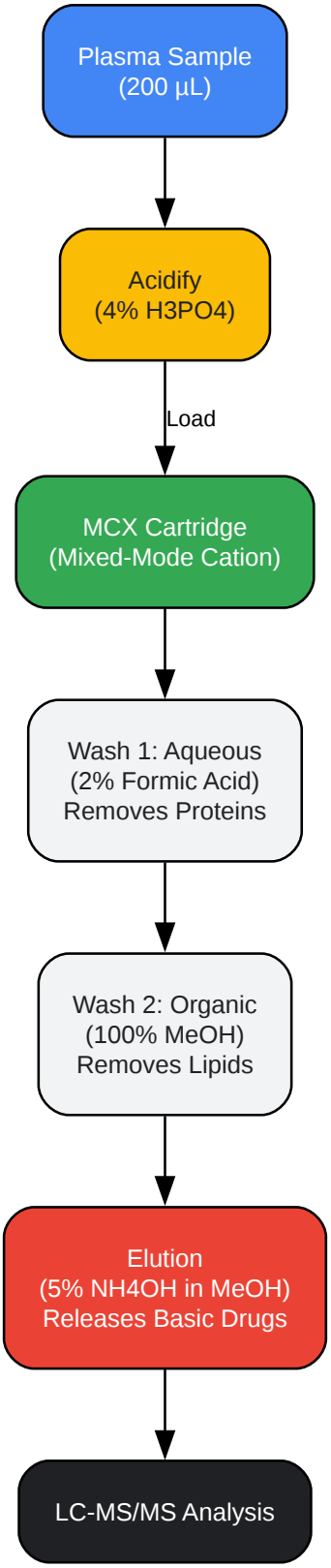
Chiral Separation (Escitalopram Specifics)

If the study requires distinguishing Escitalopram (S-CIT) from R-CIT, a standard C18 column will fail.

- Column: Chiral-AGP (α1-acid glycoprotein) or Chirobiotic V (Vancomycin-based).
- Mobile Phase: 10 mM Ammonium Acetate (pH 4.5) / Isopropanol (98:2).
- Extraction Note: The LLE method (Method B) is preferred for chiral analysis to avoid potential stereoselective binding on certain SPE phases, though MCX is generally safe.

SPE Workflow Visualization

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Figure 2: Step-by-step decision tree for Mixed-Mode Cation Exchange (MCX) extraction.

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